

Introduction: Understanding Dichloromethylphenylsilane

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Compound of Interest

Compound Name: Dichloromethylphenylsilane

Cat. No.: B109416

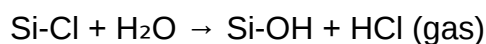
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Dichloromethylphenylsilane ($C_7H_8Cl_2Si$), a colorless liquid, is a bifunctional organosilicon compound widely utilized as a monomer and intermediate in the synthesis of silicone polymers, resins, and elastomers.[1][2] Its utility in creating silicone fluids and rubbers stems from its specific chemical structure, which allows for controlled polymerization.[1][2] While indispensable in many applications, its chemical nature as a chlorosilane presents significant health and safety hazards that necessitate a thorough understanding and rigorous handling protocols. This guide provides an in-depth analysis of these hazards, grounded in its physicochemical properties and reactivity, to equip researchers and professionals with the knowledge to manage this chemical safely.

Physicochemical Properties and Critical Reactivity Profile

The hazards associated with **dichloromethylphenylsilane** are intrinsically linked to its physical properties and, most critically, its reactivity. As a member of the chlorosilane family, its most significant hazardous property is its violent reaction with water and other protic solvents.[2][3]

Core Reaction Mechanism: Chlorosilanes react vigorously with water, including atmospheric moisture, in an exothermic hydrolysis reaction. This process cleaves the silicon-chlorine bonds, producing hydrogen chloride (HCl) gas and silanols, which can then condense to form siloxanes.[2][4]



The generation of toxic, corrosive hydrogen chloride gas is the primary driver behind the severe respiratory, skin, and eye damage associated with this chemical.^{[2][4]} Furthermore, this reaction can produce flammable hydrogen gas (H₂), adding a fire and explosion risk to its corrosive nature.^{[2][4]}

Data Presentation: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₈ Cl ₂ Si	^{[2][3]}
Molecular Weight	191.13 g/mol	^{[2][5]}
Appearance	Colorless liquid	^{[1][2]}
Boiling Point	205 °C (401 °F)	^{[2][5][6]}
Melting Point	-53 °C (-63.4 °F)	^{[2][3]}
Density	1.176 g/mL at 25 °C	^{[2][5][6]}
Flash Point	67 °C (152.6 °F) - Closed Cup	^{[6][7]}
Water Solubility	Reacts violently	^{[2][3]}
Vapor Pressure	1 mmHg at 35.7 °C (96.3 °F)	^[4]

Toxicology and Health Hazards

Dichloromethylphenylsilane is classified as a toxic and corrosive chemical.^{[1][2][4][8]} The primary mechanism of its toxicity is the aforementioned release of hydrochloric acid upon contact with moisture, leading to severe chemical burns and tissue damage.^[4]

- **Inhalation:** Acute inhalation can cause severe irritation of the nose, throat, and respiratory tract.^{[4][8]} Symptoms include sneezing, choking, chest pain, and shortness of breath (dyspnea).^[4] High concentrations can lead to a build-up of fluid in the lungs (pulmonary edema), a life-threatening medical emergency.^{[4][8]} Chronic exposure may result in conditions like bronchitis and pneumonia.^[4]

- **Dermal (Skin) Contact:** As a corrosive substance, direct contact causes severe skin irritation and chemical burns.[1][2][4][8] Prolonged contact can lead to deep, painful wounds and dermatitis.[4] The chemical is readily absorbed through the skin, contributing to systemic toxicity.[1][2]
- **Ocular (Eye) Contact:** Contact with the eyes is extremely dangerous and can cause severe burns, corneal erosion, and potentially permanent blindness.[4][9] Immediate and thorough irrigation is critical.
- **Ingestion:** Ingestion causes severe burns to the mouth, throat, esophagus, and stomach.[4][9] Symptoms include intense thirst, difficulty swallowing, pain, and shock.[4] Ingestion poses a high risk of circulatory collapse and perforation of the digestive tract.[4][9]

Hazard Assessment and Risk Mitigation Workflow

A systematic approach to risk assessment is paramount before any handling of **dichloromethylphenylsilane**. The following workflow outlines the critical decision-making process to ensure laboratory safety.

Caption: Logical workflow for assessing and mitigating risks before handling **dichloromethylphenylsilane**.

Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is essential for minimizing exposure and preventing incidents.

Experimental Protocol: Safe Handling and Use

- **Preparation and Area Setup:**
 - **Causality:** To prevent accidental reaction with atmospheric moisture and contain toxic fumes, all work must be conducted within a certified chemical fume hood.[8][10]
 - Verify that the fume hood has a face velocity appropriate for handling hazardous chemicals.

- Ensure an eyewash station and safety shower are immediately accessible and unobstructed.[\[9\]](#)[\[10\]](#)
- Remove all water sources, aqueous solutions, and incompatible materials (strong oxidizers, acids, bases, alcohols) from the work area.[\[2\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Causality: A multi-layered PPE approach is required to protect against the chemical's corrosivity and toxicity.
 - Hand Protection: Wear heavy-duty, corrosion-resistant gloves (e.g., neoprene or nitrile rubber).[\[11\]](#) Check for tears or holes before each use. Sleeves of the lab coat should be worn over the gloves to prevent splashes from entering.[\[1\]](#)
 - Eye and Face Protection: Wear chemical splash goggles and a full-face shield.[\[10\]](#) Standard safety glasses are insufficient.
 - Body Protection: Wear a flame-resistant lab coat and closed-toe shoes. An apron made of a corrosion-resistant material like PVC is also recommended.[\[1\]](#)
- Chemical Handling:
 - Causality: To prevent the release of HCl gas, the chemical must be protected from moisture at all times.
 - Handle and store the chemical under an inert atmosphere (e.g., nitrogen or argon) whenever possible.
 - Use spark-proof tools and explosion-proof equipment to mitigate fire risk.[\[11\]](#)[\[12\]](#)
 - When transferring the liquid, use a syringe or cannula technique for air-sensitive reagents. If pouring is necessary, do so slowly and carefully to minimize splashing.
 - Keep containers tightly closed when not in use.[\[2\]](#)[\[9\]](#)
- Waste Disposal and Decontamination:

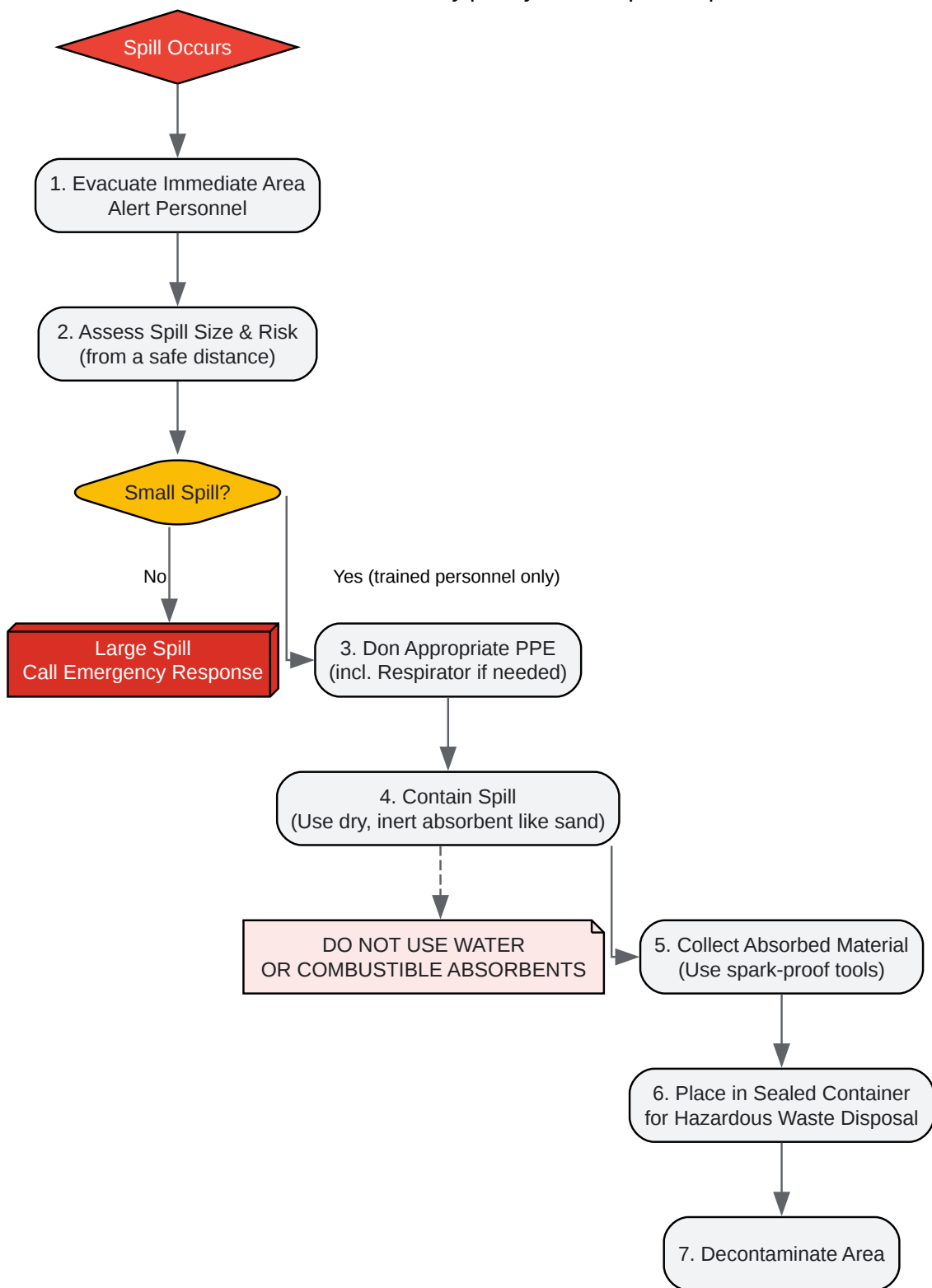
- Causality: Waste is also water-reactive and must be handled accordingly.
- Dispose of **dichloromethylphenylsilane** waste in a dedicated, clearly labeled, and sealed container. Do not mix with aqueous waste streams.
- Decontaminate glassware and equipment with a non-aqueous solvent (e.g., hexane or toluene) before washing with water.
- Contaminated PPE and materials must be disposed of as hazardous waste.

Emergency Protocols

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

Emergency Spill Response Workflow

Workflow for Dichloromethylphenylsilane Spill Response

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